

Biotin-PEG5-Maleimide: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Biotin-PEG5-Mal*

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An In-depth Technical Guide on the Core Chemical Properties and Specifications of Biotin-PEG5-Maleimide for Researchers, Scientists, and Drug Development Professionals

Biotin-PEG5-Maleimide is a heterobifunctional crosslinker that plays a pivotal role in bioconjugation, drug delivery, and various research applications. This guide provides a detailed overview of its chemical properties, specifications, and experimental protocols for its use.

Biotin-PEG5-Maleimide consists of three key components: a biotin moiety, a polyethylene glycol (PEG) spacer with five repeating units, and a maleimide group. The biotin group exhibits a high affinity for avidin and streptavidin, making it an excellent tag for purification and detection. The maleimide group reacts specifically with sulfhydryl (thiol) groups, commonly found in cysteine residues of proteins, to form a stable thioether bond. The PEG spacer enhances the solubility of the molecule in aqueous solutions and reduces steric hindrance.^[1]
^[2]^[3]

Core Chemical Properties and Specifications

The chemical properties and specifications of **Biotin-PEG5-Maleimide** are summarized in the table below. It is important to note that while the general properties are consistent, some specifications may vary slightly between suppliers.

Property	Specification
Synonyms	Biotin-PEG-Maleimide
Appearance	White to off-white solid
Purity	≥95% (HPLC)[1][2]
Solubility	Soluble in water, DMSO, DMF, and chloroform. [3][4]
Storage Conditions	Store at -20°C, desiccated, and protected from light.[1][4][5] Stock solutions in DMSO can be stable for up to one year at -20°C.[6]
Reactive Groups	Biotin and Maleimide
Reactivity Target	Avidin/Streptavidin (Biotin end); Sulfhydryl groups (-SH) (Maleimide end)[1]
Optimal Reaction pH	6.5 - 7.5 for maleimide-thiol reaction[6][7]

Experimental Protocols

Protein Labeling with Biotin-PEG5-Maleimide

This protocol outlines a general procedure for labeling a protein containing cysteine residues with **Biotin-PEG5-Maleimide**.

Materials:

- Protein to be labeled (containing free sulfhydryl groups)
- Biotin-PEG5-Maleimide**

- Reaction Buffer: Phosphate-buffered saline (PBS) or other amine-free buffer (e.g., HEPES, MOPS) at pH 6.5-7.5.
- Anhydrous Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)
- Reducing agent (optional): Tris(2-carboxyethyl)phosphine (TCEP) or Dithiothreitol (DTT)
- Purification column (e.g., gel filtration or dialysis cassette)

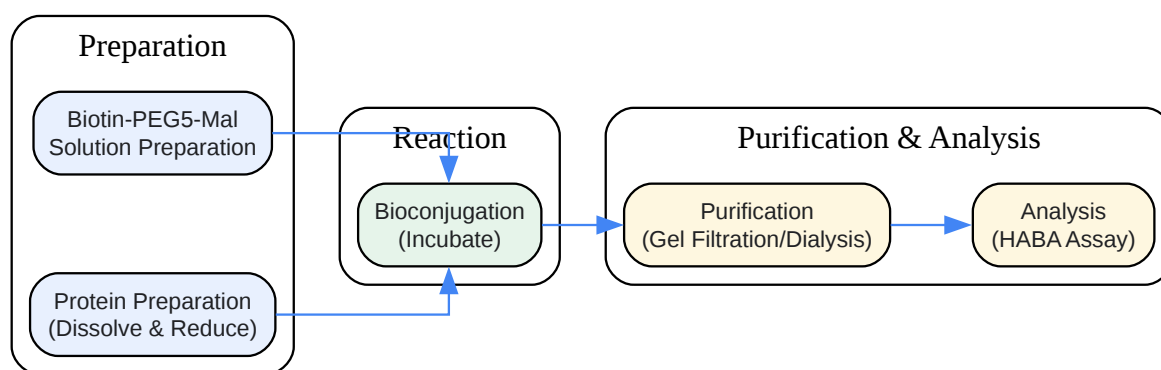
Procedure:

- Protein Preparation:
 - Dissolve the protein in the reaction buffer to a concentration of 1-5 mg/mL.
 - If the protein's cysteine residues are in the form of disulfide bonds, reduction is necessary. Add a 10-50 fold molar excess of a reducing agent like TCEP and incubate for 30-60 minutes at room temperature.
 - Remove the excess reducing agent using a desalting column.
- **Biotin-PEG5-Maleimide** Solution Preparation:
 - Prepare a stock solution of **Biotin-PEG5-Maleimide** in anhydrous DMF or DMSO at a concentration of 1-10 mg/mL. This should be done immediately before use as the maleimide group can hydrolyze in the presence of water.
- Conjugation Reaction:
 - Add a 10-20 fold molar excess of the **Biotin-PEG5-Maleimide** solution to the protein solution.
 - Incubate the reaction mixture for 1-2 hours at room temperature or overnight at 4°C with gentle stirring.
- Purification:

- Remove the unreacted **Biotin-PEG5-Maleimide** and byproducts by gel filtration (e.g., Sephadex G-25 column) or dialysis.
- Characterization:
 - The degree of biotinylation can be determined using various methods, such as the HABA (4'-hydroxyazobenzene-2-carboxylic acid) assay.

Visualizations

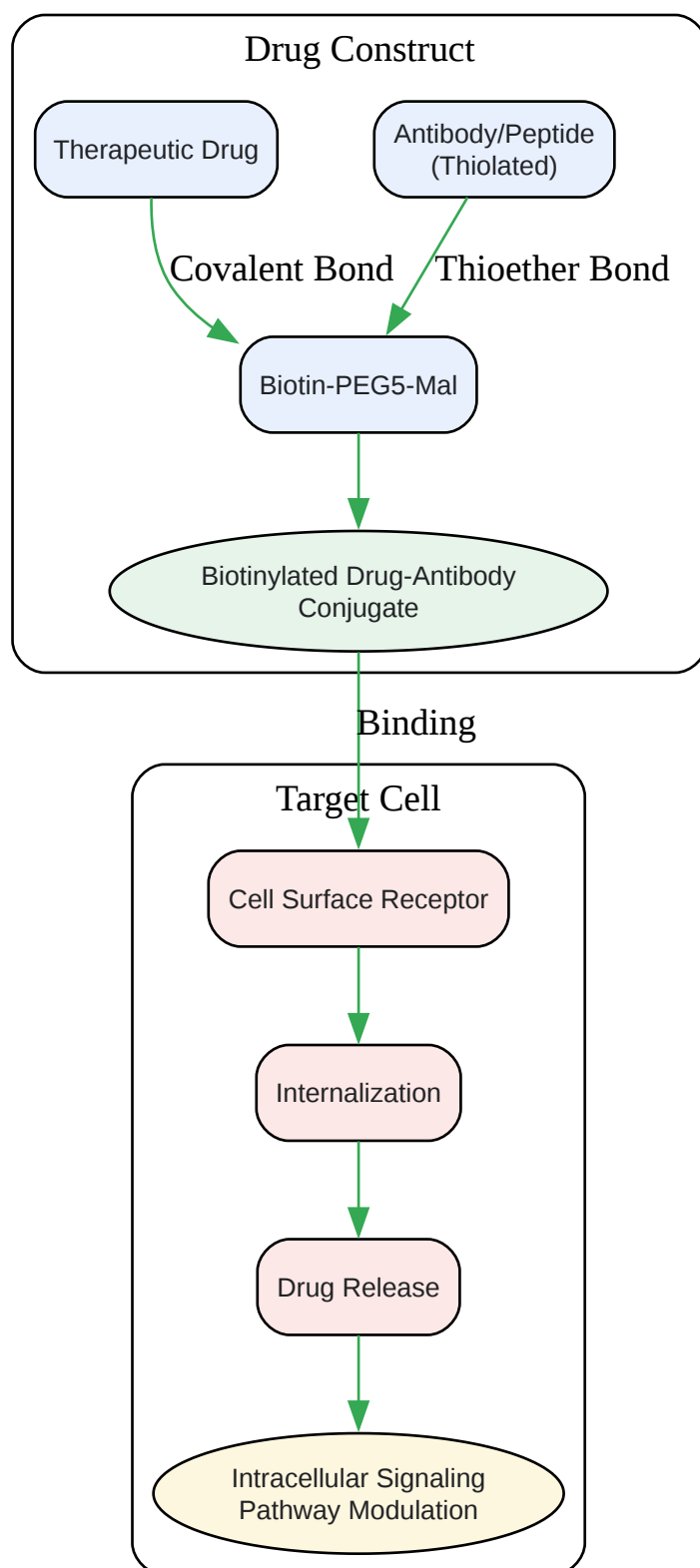
Experimental Workflow for Protein Bioconjugation



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Caption: A flowchart illustrating the key steps in a typical protein bioconjugation experiment using **Biotin-PEG5-Maleimide**.

Targeted Drug Delivery Signaling Pathway



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Caption: A diagram illustrating the mechanism of targeted drug delivery using a **Biotin-PEG5-Maleimide** linker to conjugate a drug to a targeting ligand.

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